

Chloroiodoacetic Acid: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: Chloroiodoacetic acid

Cat. No.: B141544

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only.

Chloroiodoacetic acid is a hazardous chemical and should only be handled by trained professionals in a controlled laboratory setting. Always consult the most current Safety Data Sheet (SDS) from your supplier before use and adhere to all institutional and regulatory safety protocols.

Executive Summary

Chloroiodoacetic acid (CIAA) is a halogenated acetic acid that, like other haloacetic acids (HAAs), is of interest to researchers in various fields. It is also known to form as a disinfection byproduct in drinking water.^{[1][2]} Due to its chemical structure, CIAA is expected to be a reactive and potentially toxic compound. This guide provides a comprehensive overview of the available safety, handling, and toxicity information for **chloroiodoacetic acid**. It is important to note that while data for many haloacetic acids are available, specific toxicological data for **chloroiodoacetic acid** are limited. Therefore, this guide also draws upon information from the closely related and well-studied monochloroacetic acid (MCA) to provide a more complete, albeit extrapolated, safety profile. All personnel handling this compound must be thoroughly trained on its potential hazards and the necessary safety precautions.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **chloroiodoacetic acid** is presented in Table 1. Understanding these properties is crucial for safe handling and storage.

Table 1: Physical and Chemical Properties of **Chloroiodoacetic Acid**

Property	Value	Reference
Chemical Formula	C ₂ H ₂ ClIO ₂	[3]
Molecular Weight	220.39 g/mol	[3][4]
CAS Number	53715-09-6	[3]
Appearance	Not explicitly stated for CIAA; related haloacetic acids are often crystalline solids.[5]	
Solubility	Soluble in water.[6]	
XLogP3-AA	1.2	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	2	[4]
Rotatable Bond Count	1	[4]
Exact Mass	219.87880 Da	[4]
Topological Polar Surface Area	37.3 Å ²	[4]

Toxicity Information

The toxicity of **chloroiodoacetic acid** has not been as extensively studied as other haloacetic acids. However, the available data, along with information from related compounds, indicate that it should be treated as a toxic substance.

Acute Toxicity

Limited specific acute toxicity data is available for **chloroiodoacetic acid**. One study reported its cytotoxicity in Chinese hamster ovary (CHO) cells. For a more comprehensive

understanding of potential acute hazards, data for the related compound, monochloroacetic acid (MCA), is provided for comparison.

Table 2: Acute Toxicity Data

Compound	Test	Species/System	Route of Exposure	Value	Reference
Chloroiodoacetic Acid	LC ₅₀	Chinese Hamster Ovary (CHO) cells	In vitro	3.04 x 10 ⁻⁴ M	[7]
Monochloroacetic Acid	LD ₅₀	Rat	Oral	55 - 90.4 mg/kg	[4][8]
Monochloroacetic Acid	LD ₅₀	Rabbit	Dermal	250 mg/kg	[1]
Monochloroacetic Acid	LD ₅₀	Rat	Dermal	305 mg/kg	[4]
Monochloroacetic Acid	LC ₅₀	Rat	Inhalation (dust/mist)	>1.268 - 180 mg/m ³ (4h)	[1][4][8]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is limited specific information on the genotoxicity, carcinogenicity, and reproductive toxicity of **chloroiodoacetic acid**. However, haloacetic acids as a class have been the subject of study, with some showing mutagenic or carcinogenic potential.

- Genotoxicity: Some haloacetic acids have shown mutagenic activity in in-vitro tests like the Ames fluctuation test.[9] Dichloroacetic acid and dibromoacetic acid have been shown to induce primary DNA damage in the SOS chromotest.[9]
- Carcinogenicity: The National Toxicology Program has evaluated haloacetic acids found as water disinfection byproducts.[10] While there is no specific classification for **chloroiodoacetic acid**, some other haloacetic acids are considered potential carcinogens.

[2][11] For monochloroacetic acid, it is not classified as a carcinogen by IARC, NTP, or ACGIH.[5][8]

- Reproductive Toxicity: There is no specific data available for the reproductive toxicity of **chloroiodoacetic acid**. Monochloroacetic acid is not classified as a reproductive toxicant.[4][12]

Occupational Exposure Limits

Specific occupational exposure limits for **chloroiodoacetic acid** have not been established. In the absence of specific limits, the exposure limits for monochloroacetic acid should be considered as a conservative guide.

Table 3: Occupational Exposure Limits for Monochloroacetic Acid (as a surrogate)

Organization	Limit	Value	Reference
ACGIH	TLV-TWA	0.5 ppm	[1]
NIOSH	No specific limit established	-	[13]
OSHA	No specific PEL established	-	[14]
Switzerland (SUVA)	MAK	2 mg/m ³ (TWA)	[4]
Switzerland (SUVA)	STEL	4 mg/m ³	[4]

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure to **chloroiodoacetic acid**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **chloroiodoacetic acid** to determine the appropriate PPE. The following is a general guideline:

- Eye/Face Protection: Chemical safety goggles and a face shield are required.[8][14]

- Skin Protection: Acid-resistant gloves (e.g., polyethylene) and protective clothing are necessary to prevent skin contact.^{[5][14]} A lab coat, closed-toe shoes, and long pants are mandatory.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[1][14]} If there is a risk of inhaling dust or aerosols, a NIOSH/MSHA-approved respirator should be used.^{[1][8]}

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.^{[1][15]}
- Keep containers tightly closed.^{[1][15]}
- Store in a designated corrosives area.^[1]
- Incompatible Materials: Strong oxidizing agents, strong bases, strong reducing agents, amines, and alcohols.^{[1][8][16]}

Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in case of any exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[4] [5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[4] [16]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.	[4] [5]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.	[4] [5]

Spill and Leak Procedures

- Minor Spills: Evacuate the area. Wear appropriate PPE.[\[7\]](#) Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).[\[17\]](#) Place the absorbed material into a suitable container for disposal.[\[4\]](#)
- Major Spills: Evacuate the area immediately and call for emergency response.[\[7\]](#) Prevent the spill from entering drains or waterways.[\[4\]](#)

Waste Disposal

Dispose of **chloroiodoacetic acid** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[\[5\]](#) Waste should be handled as hazardous

waste.[1]

Experimental Protocols

Detailed experimental protocols for the toxicity testing of **chloroiodoacetic acid** are not readily available in the public domain. However, standardized methods are used for assessing the toxicity of chemicals, including haloacetic acids.

In Vitro Cytotoxicity Assay (General Protocol)

This is a generalized protocol and would need to be optimized for specific cell lines and endpoints.

- **Cell Culture:** Culture a suitable cell line (e.g., Chinese Hamster Ovary cells) in an appropriate medium and conditions.
- **Compound Preparation:** Prepare a stock solution of **chloroiodoacetic acid** in a suitable solvent and make serial dilutions to the desired test concentrations.
- **Cell Treatment:** Seed the cells in multi-well plates and allow them to attach. Replace the medium with a medium containing the various concentrations of **chloroiodoacetic acid**. Include appropriate positive and negative controls.
- **Incubation:** Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
- **Viability Assessment:** Determine cell viability using a suitable assay, such as the MTT, XTT, or neutral red uptake assay.
- **Data Analysis:** Calculate the concentration that causes 50% inhibition of cell viability (LC_{50}) by plotting the percentage of viable cells against the log of the compound concentration.

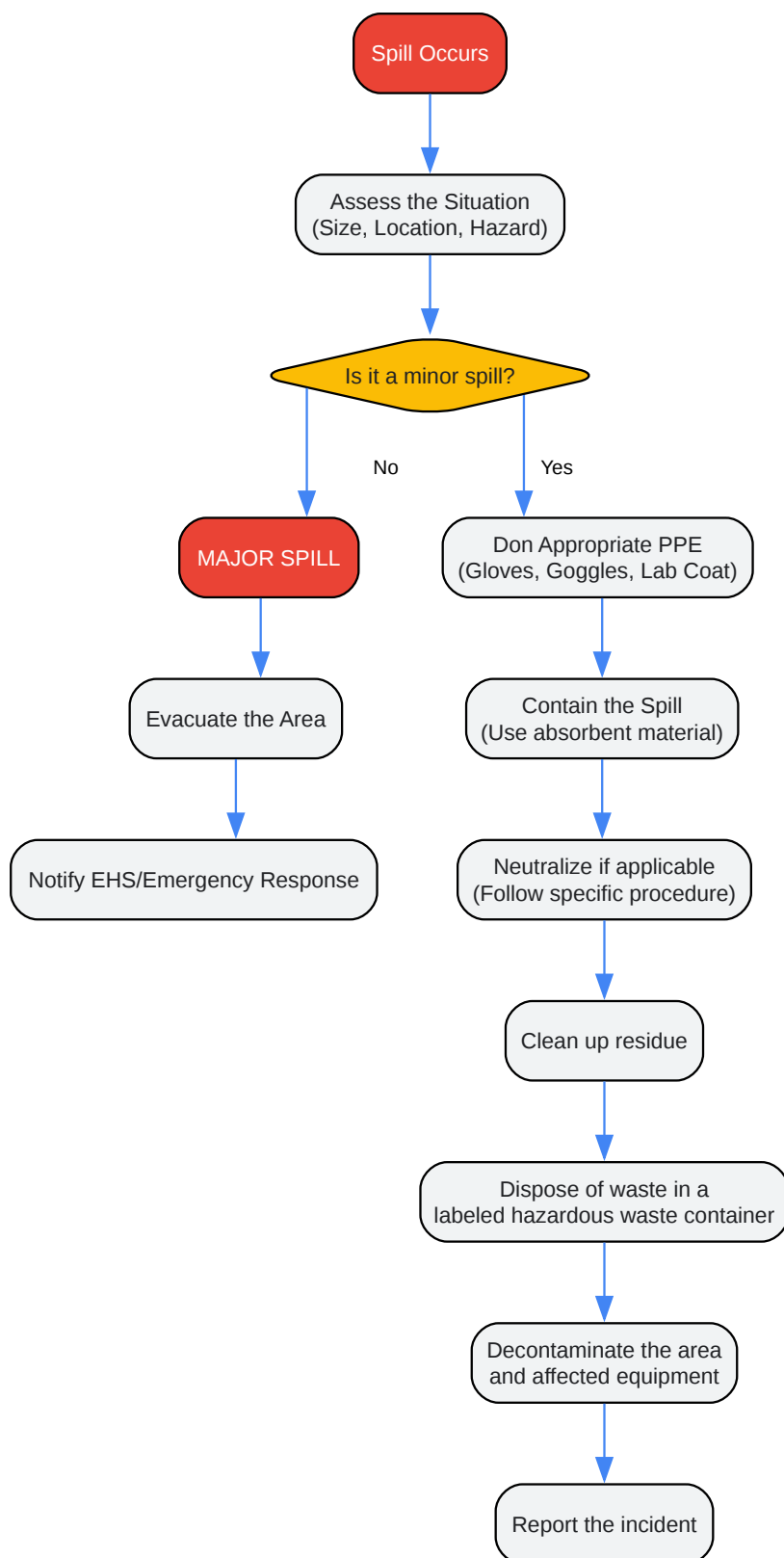
Ames Test for Mutagenicity (General Protocol)

The Ames test is a widely used method for assessing the mutagenic potential of a chemical.

- **Bacterial Strains:** Use several strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot synthesize it).

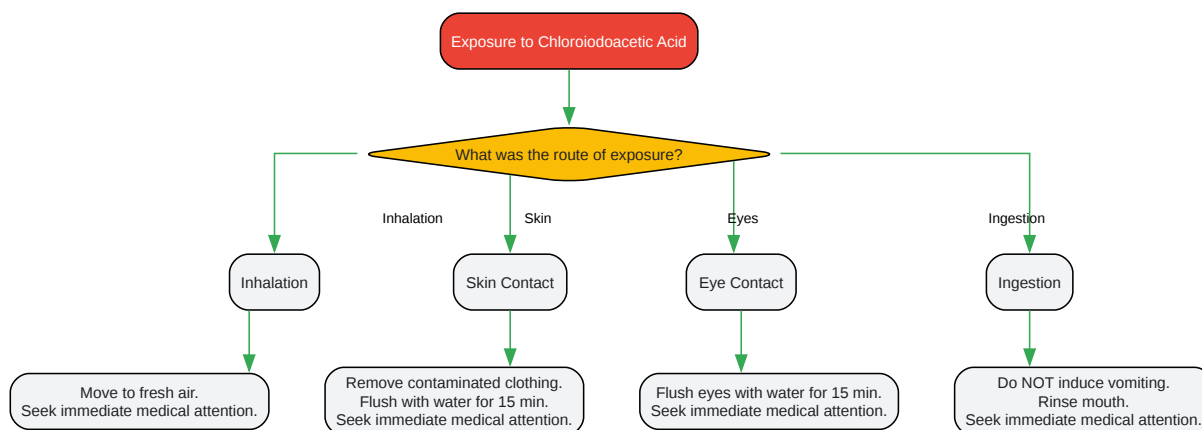
- **Metabolic Activation:** Conduct the test with and without a mammalian metabolic activation system (S9 fraction from rat liver) to detect mutagens that require metabolic activation.
- **Exposure:** Mix the bacterial tester strain, the test chemical at various concentrations, and the S9 mix (if used) in molten top agar.
- **Plating:** Pour the mixture onto a minimal glucose agar plate.
- **Incubation:** Incubate the plates for 48-72 hours at 37°C.
- **Scoring:** Count the number of revertant colonies (colonies that have regained the ability to synthesize histidine). A significant increase in the number of revertant colonies compared to the negative control indicates mutagenic potential.

Visualizations



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Caption: Workflow for responding to a chemical spill.



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Caption: Decision tree for first aid response to exposure.

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